

4-Aminoquinaldine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Aminoquinaldine

Cat. No.: B107616

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Aminoquinaldine** (also known as 4-amino-2-methylquinoline). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards and the necessary measures to mitigate them. This guide is intended for laboratory personnel and professionals involved in drug development who may handle this compound.

Chemical and Physical Properties

4-Aminoquinaldine is a solid, beige powder.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference(s)
CAS Number	6628-04-2	[2]
Molecular Formula	C ₁₀ H ₁₀ N ₂	[2][3][4]
Molecular Weight	158.20 g/mol	[2][3][4]
Appearance	Slightly beige solid/powder	[1][2]
Melting Point	162-166 °C	[2][5]
Boiling Point	333 °C	[2][5]
Solubility	Soluble in water.[6] Greater than 23.7 µg/mL at pH 7.4.[3][4]	[3][4][6]
Synonyms	2-Methyl-4-quinolinamine, 4-Amino-2-methylquinoline, 4-Quinaldinamine, NSC 60281	[3][4]

Hazard Identification and Classification

4-Aminoquinaldine is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.

GHS Hazard Classification:[3][4]

- Skin Irritation: Category 2[3][4]
- Eye Irritation: Category 2[3][4]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory tract irritation)[3][4]
- Acute Toxicity (Oral): While not consistently classified, some sources indicate it may be harmful if swallowed (Acute Tox. 4).[3][4]

Hazard Statements:[3][4][7]

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]
- H302: Harmful if swallowed.[3][4]

Signal Word: Warning

The toxicological properties of this substance have not been fully investigated.[1] As with many aromatic amines, there is potential for adverse health effects with prolonged or repeated exposure.[8][9]

Experimental Protocols

While specific experimental protocols for assessing the toxicity of **4-Aminoquinaldine** are not readily available in the public domain, standard methodologies are employed to evaluate the safety of chemical compounds. The following are generalized protocols that would be applicable.

Acute Dermal Irritation/Corrosion Study (OECD 404)

Objective: To determine the potential of **4-Aminoquinaldine** to cause irritation or corrosion to the skin.

Methodology:

- Animal Model: Healthy, young adult albino rabbits are typically used.
- Preparation: The day before the test, a small area of the animal's back is clipped free of fur.
- Application: A small amount (e.g., 0.5 g) of the test substance is applied to a small patch of skin (approx. 6 cm²) and covered with a gauze patch and non-irritating tape.
- Exposure: The exposure duration is typically 4 hours.

- **Observation:** After the exposure period, the patch is removed, and the skin is wiped to remove any residual test substance. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored according to a standardized grading system.

Acute Eye Irritation/Corrosion Study (OECD 405)

Objective: To assess the potential of **4-Aminoquinaldine** to cause irritation or corrosion to the eyes.

Methodology:

- **Animal Model:** Healthy, young adult albino rabbits are used.
- **Application:** A small, measured amount (e.g., 0.1 mL of a solution or 0.1 g of a solid) of the test substance is instilled into the conjunctival sac of one eye of each animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling (chemosis), and discharge, at specified intervals (e.g., 1, 24, 48, and 72 hours) after instillation. The cornea and iris are also examined for any adverse effects.
- **Scoring:** The ocular reactions are scored according to a standardized scale.

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **4-Aminoquinaldine** to minimize exposure and risk.

Personal Protective Equipment (PPE)

A comprehensive list of recommended PPE is provided below.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	To protect against splashes and dust.[1][10]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact.[1][10]
Skin and Body Protection	Standard laboratory coat, protective clothing.	To protect clothing and skin from contamination.[1][10]
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dust is generated, a NIOSH-approved N95 dust mask or higher-level respirator should be used.	To avoid inhalation of dust or vapors.[1][5][10]

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[1]
- Facilities should be equipped with an eyewash station and a safety shower.[1]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Do not breathe dust.[11] Wash hands thoroughly after handling.[1] Use only in a well-ventilated area.[1]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] Keep away from incompatible materials such as strong oxidizing agents.[5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[1]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.	[1]

Accidental Release Measures

- Small Spills: Vacuum or sweep up material and place it into a suitable, labeled disposal container. Avoid generating dust.[1]
- Large Spills: Evacuate the area. Wear appropriate PPE. Prevent the spill from entering drains or waterways.[12] Contain the spill and collect the material for disposal.[12]

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[1][5]

- Hazards: During a fire, irritating and highly toxic gases, such as carbon oxides and nitrogen oxides, may be generated.[5]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

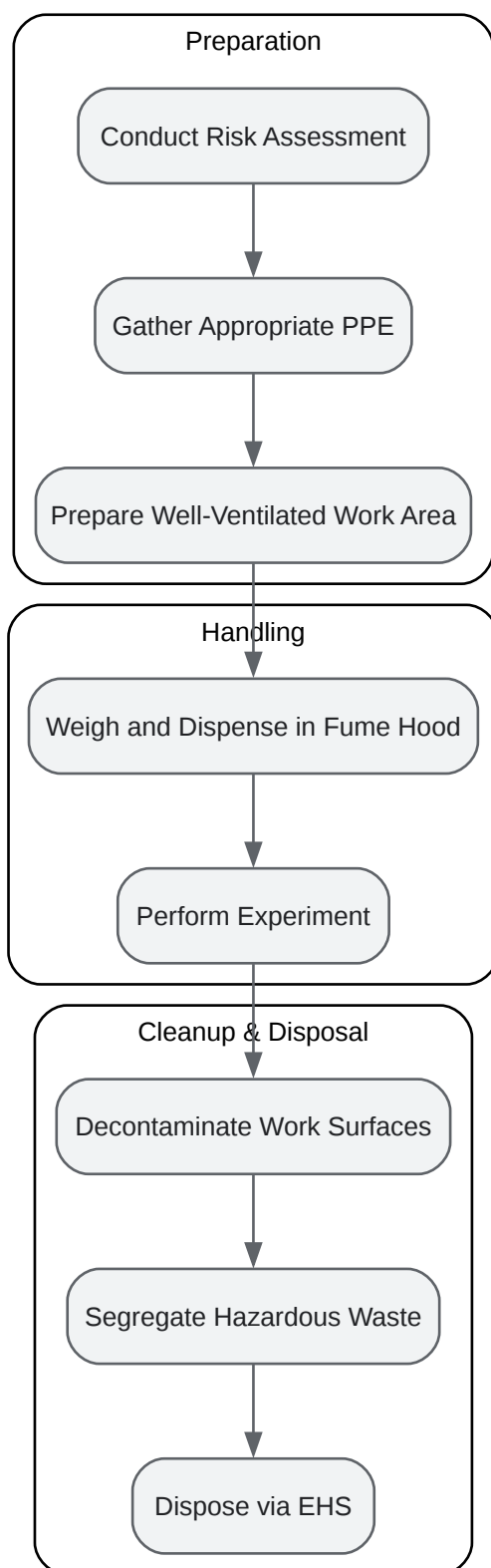
Disposal Considerations

Dispose of **4-Aminoquinaldine** and any contaminated materials as hazardous waste.[10] Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company for proper disposal procedures.[10] Do not allow the material to enter drains or the environment.[5]

Visualizations

Laboratory Safety Workflow

The following diagram illustrates a general workflow for safely handling hazardous chemicals like **4-Aminoquinaldine** in a laboratory setting.

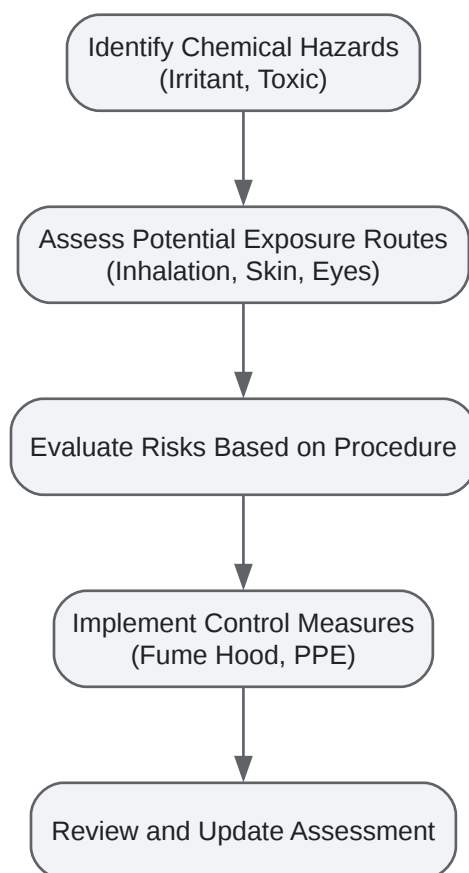


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Caption: General laboratory workflow for handling hazardous chemicals.

Risk Assessment Logic

This diagram outlines the logical steps involved in performing a risk assessment before working with a chemical like **4-Aminoquinaldine**.

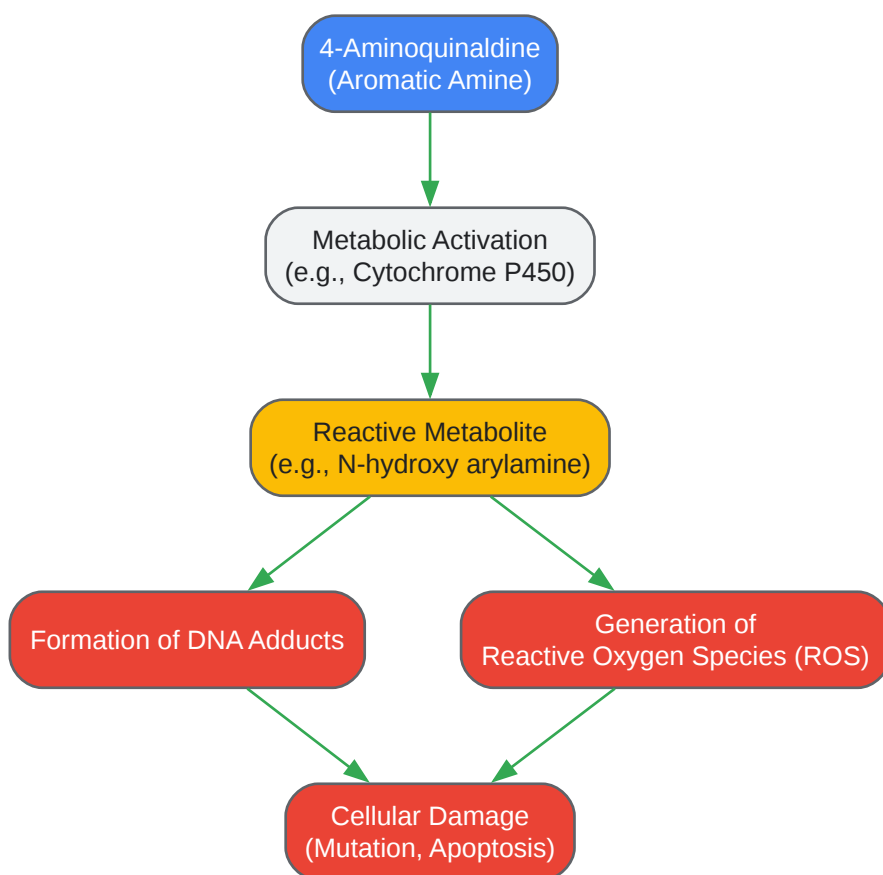


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Caption: Logical steps for a chemical risk assessment.

Hypothetical Signaling Pathway

Aromatic amines can be metabolized into reactive intermediates that may lead to cellular damage and toxicity. While the specific pathways for **4-Aminoquinaldine** are not well-defined, the following diagram illustrates a generalized, hypothetical pathway of aromatic amine-induced toxicity.



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Caption: Hypothetical pathway of aromatic amine-induced toxicity.

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